

concrete additive applications of glycoluril derivatives

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Compound Focus: Tetrahydro-1,3,4,6-tetramethylimidazo(4,5-d)imidazole-2,5(1H,3H)-dione

CAS No.: 10095-06-4

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Market Overview & Key Applications of Glycoluril

The global market for glycoluril is growing steadily, driven by its utility across multiple industries. The table below summarizes the core market data and primary application areas.

Region	Projected Market Value (by 2028)	CAGR	Key Driving Industries
United States	USD 150 Million	~6%	Pharmaceuticals, Agrochemicals
Brazil	USD 80 Million	~5.5%	Agrochemicals, Pharmaceuticals
South Korea	USD 70 Million	~6%	Electronics, Pharmaceuticals, Specialty Chemicals
Global Market	23.31 Bn by 2033 (from 15.06 Bn in 2025)	7.55% (2026-2033)	Diverse Industrial Sectors [1]

Application Area	Specific Use Cases	Key Function/Property
Supramolecular Chemistry & Materials	Molecular capsules, Synthetic receptors, Molecular switches, Liquid crystals	Building block for self-assembling structures [2]
Porous Materials	Metal-Organic Frameworks (MOFs), Organic Polymers	Gas storage (e.g., CO ₂), Gas separation, Catalysis [3] [4]
Pharmaceuticals	Drug formulations, Active Pharmaceutical Ingredients (APIs)	Component in advanced therapeutics [1]
Agrochemicals	Crop protection products	Key component in formulations [1]

Experimental Protocol: Creating a Glycoluril-Based MOF

A recent preprint demonstrates an innovative method for creating a glycoluril-based Metal-Organic Framework (MOF) with potential uses in gas storage and biomedicine [4]. This protocol involves creating a new linker by functionalizing glycoluril at its methine positions, a novel approach compared to traditional methods that use the NH sides.

The following diagram outlines the experimental workflow for synthesizing the glycoluril-based MOF:

Step 1: Synthesis of the Glycoluril-Based Dicarboxylic Acid Linker

This step creates the organic building block that will connect metal ions to form the MOF [4].

- **Objective:** To synthesize 4,4'-(2,5-dioxotetrahydroimidazo[4,5-d]imidazole-3a,6a(1H,4H)-diyl)dibenzoic acid.
- **Reagents:**
 - Urea (1.20 g, 20 mmol)
 - 4,4'-dioxo-[1,1'-biphenyl]-3,3'-dicarboxylic acid (1.66 g, 10 mmol)

- Glacial acetic acid (20 mL)
- Ethanol and water (for washing and recrystallization)
- **Procedure:**
 - Dissolve the urea and the dicarboxylic acid in glacial acetic acid in a round-bottom flask.
 - Heat the mixture under reflux at **90 °C for 6 hours** with continuous stirring.
 - After completion, cool the reaction mixture to room temperature.
 - Collect the white precipitate by vacuum filtration.
 - Wash the solid thoroughly with cold water and ethanol to remove impurities.
 - Recrystallize the crude product from a 1:1 ethanol-water mixture to obtain the final linker as a white crystalline solid.
- **Yield:** 65–75%.
- **Characterization Data:**
 - **¹H NMR (400 MHz, DMSO-*d*₆, δ, ppm):** 4.72 (s, 2H, bridgehead CH), 7.62–8.05 (m, 8H, Ar–H), 10.88 (brs, 4H, NH), 12.90 (brs, 2H, COOH).
 - **¹³C NMR (100 MHz, DMSO-*d*₆, δ, ppm):** 82.0 (bridgehead CH), 127.8–143.4 (Ar–C), 160.9 (C=O, urea core), 167.3 (C=O, COOH).
 - **FTIR (KBr, cm⁻¹):** 3305 (br, N–H), 1698 (C=O, COOH), 1670 (C=O, urea), 1598 (C=C, aromatic) [4].

Step 2: Construction of the MOF (NS-MOF (Zn))

This step uses the linker from Step 1 to coordinate with metal ions and form a porous, crystalline framework [4].

- **Objective:** To synthesize a zinc-based MOF using the glycoluril linker.
- **Reagents:**
 - Synthesized glycoluril-based dicarboxylic acid linker
 - Zinc nitrate hexahydrate
 - Dimethylformamide (DMF)
- **Procedure:**
 - Combine the glycoluril-based linker with zinc nitrate hexahydrate in DMF.
 - Sonicate the mixture to ensure homogeneity.
 - Carry out a solvothermal reaction by heating the mixture at **85 °C for 24 hours**.
 - After cooling, filter the resulting white solid to recover the crystalline NS-MOF (Zn).
- **Properties and Applications:** The resulting MOF features a rigid, symmetric structure with four free NH groups on the glycoluril core, making it suitable for **gas storage, separation, catalysis, and biomedical delivery systems** [4].

Conclusion

Glycoluril derivatives are versatile compounds with a strong market trajectory. Their value extends from broad industrial applications in pharmaceuticals and agrochemicals to cutting-edge scientific research, particularly in designing novel functional materials like MOFs. The experimental protocol highlighted here provides a concrete example of how researchers are innovating with this molecule to develop materials with tailored properties for advanced technologies.

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